

Aniline hydrobromide molecular weight and formula

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Compound of Interest

Compound Name: Aniline hydrobromide

Cat. No.: B145842

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Aniline hydrobromide is a salt formed from the reaction of the aromatic amine, aniline, with hydrobromic acid.[1] This technical guide provides an overview of its fundamental chemical properties, specifically its molecular weight and formula.

Chemical Properties of Aniline Hydrobromide

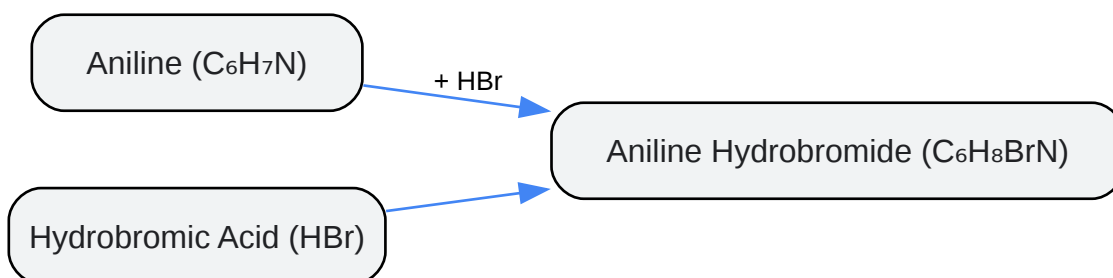
The essential quantitative data for **aniline hydrobromide** are summarized below. This information is critical for researchers and drug development professionals in stoichiometric calculations, analytical characterization, and synthesis planning.

Property	Value
Molecular Formula	$\text{C}_6\text{H}_8\text{BrN}$ [1][2][3]
Molecular Weight	174.04 g/mol [1][2][4]
Alternate Formula	$\text{C}_6\text{H}_7\text{N}\cdot\text{HBr}$ [4]
CAS Number	542-11-0[2][3]

Note: The molecular weight may be cited as 174.038 g/mol in some sources, representing a more precise value based on isotopic composition.[3][5]

Formation of Aniline Hydrobromide

Aniline hydrobromide is the product of an acid-base reaction between aniline and hydrobromic acid. The lone pair of electrons on the nitrogen atom of the aniline's amino group accepts a proton (H^+) from hydrobromic acid. This forms the anilinium cation and the bromide anion, which are ionically bonded in the resulting salt.



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Formation of **Aniline Hydrobromide**.

Experimental Protocols

The determination of the molecular weight and formula of a pure chemical compound like **aniline hydrobromide** is typically achieved through standard analytical techniques.

1. **Mass Spectrometry:** This is the primary method for determining the molecular weight of a compound. High-resolution mass spectrometry can provide a highly accurate mass measurement, which can be used to deduce the elemental composition and thus the molecular formula.
2. **Elemental Analysis:** This technique determines the percentage composition of elements (carbon, hydrogen, nitrogen, bromine) in the compound. The resulting percentages are used to calculate the empirical formula, which, in conjunction with the molecular weight from mass spectrometry, confirms the molecular formula.

Due to the fundamental and well-established nature of these properties for **aniline hydrobromide**, detailed experimental protocols for their initial discovery are not typically published in contemporary scientific literature. The procedures for conducting mass spectrometry and elemental analysis are standard in the field of analytical chemistry.

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